Technical Support Center: Fluorescence In Situ Hybridization (FISH)

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Compound of Interest

Compound Name:	*Kromad*
CAS No.:	*74278-22-1*
Cat. No.:	*B13766378*

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Welcome to the technical support center for Fluorescence In Situ Hybridization (FISH). This resource is designed for researchers, scientists, and drug development professionals to troubleshoot common issues and find answers to frequently asked questions related to FISH experiments.

Troubleshooting Guides

This section provides solutions to specific problems you might encounter during your FISH experiments.

Problem: Weak or No Signal

Possible Causes and Solutions:

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Cause	Recommended Action
Poor Probe Quality	Verify probe labeling efficiency and concentration. Consider using a new batch of probe. For custom probes, ensure the design is specific and sensitive.[1]
Suboptimal Denaturation	Ensure the denaturation temperature is optimal for your sample type. For cell suspensions, a typical starting point is 75°C for 2 minutes. For FFPE tissue, a higher temperature of around 83°C for 3-5 minutes may be necessary.[2][3] Use a calibrated heat block or hybridizer to ensure accurate temperature.
Incorrect Hybridization Conditions	Optimize hybridization temperature and time. A common starting point is 37°C for 16-24 hours.[4] Ensure the hybridization chamber is properly humidified to prevent the probe from drying out.[5]
Inadequate Permeabilization	The probe may not be able to access the target DNA. Optimize the proteinase K digestion time and concentration. For FFPE tissues, ensure complete deparaffinization.[1][6]
Photobleaching	Minimize exposure of the probe and slides to light throughout the experiment. Store probes in the dark at -20°C.[1][3] Use an antifade mounting medium.[1]
Incorrect Microscope Filter Sets	Ensure the filter sets on your fluorescence microscope are appropriate for the fluorophores used on your probes.[1]

Troubleshooting Workflow for Weak/No Signal:

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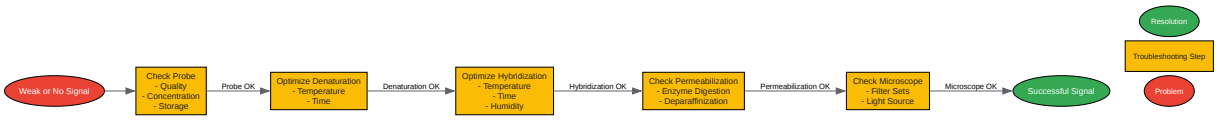

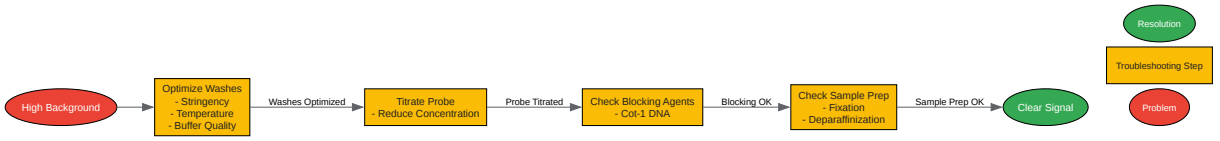

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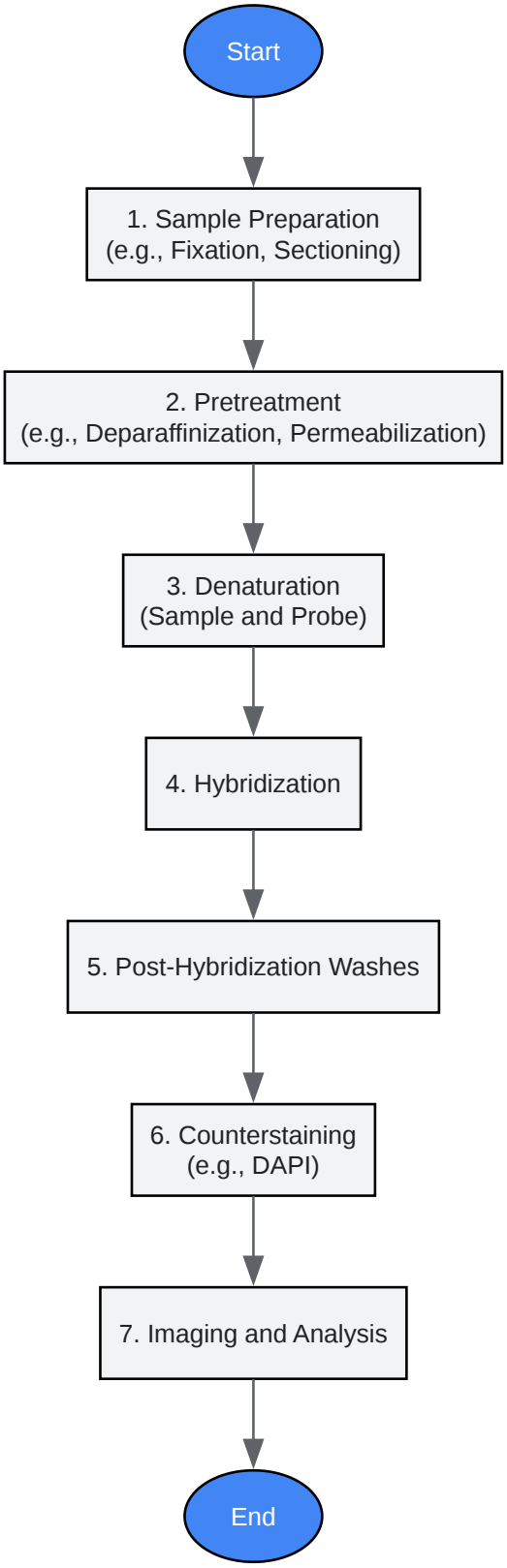

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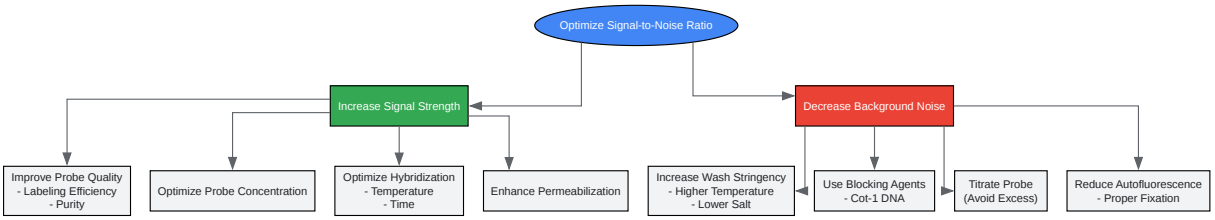

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